

Personal protective equipment for handling Diallylmelamine

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Compound of Interest

Compound Name: Diallylmelamine

Cat. No.: B146501

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Essential Safety and Handling Guide for Diallylmelamine

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Diallylmelamine** (CAS No. 91-77-0). Adherence to these procedures is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

Diallylmelamine is a white to off-white crystalline powder. A summary of its key physical and chemical properties is provided in the table below for quick reference.

Property	Value
Chemical Formula	C ₉ H ₁₄ N ₆
Molecular Weight	206.25 g/mol
Appearance	White to off-white crystalline powder
Melting Point	140-142°C

Hazard Identification and Personal Protective Equipment (PPE)

Diallylmelamine is classified as a substance that causes skin and serious eye irritation.^[1] It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	To prevent eye contact with Diallylmelamine dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact. Gloves must be inspected prior to use and disposed of properly after.
Body Protection	Lab coat or other protective clothing.	To prevent skin contact with the product.
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95) should be used when engineering controls are not sufficient to control airborne dust.	To avoid inhalation of dust.

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **Diallylmelamine** and ensure the safety of laboratory personnel.

Procedural Guidance for Handling:

- Avoid contact with skin and eyes.^[2]

- Avoid inhalation of dust.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in areas where **Diallylmelamine** is handled.[2]

Storage Plan:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is crucial.

Spill Response Plan:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Increase ventilation to the area, if safe to do so.
- Contain: Prevent further spread of the powder. Avoid sweeping with a dry broom, which can create airborne dust.
- Absorb: Gently cover the spill with an inert absorbent material, such as sand or vermiculite.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for disposal.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them according to regulations.

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

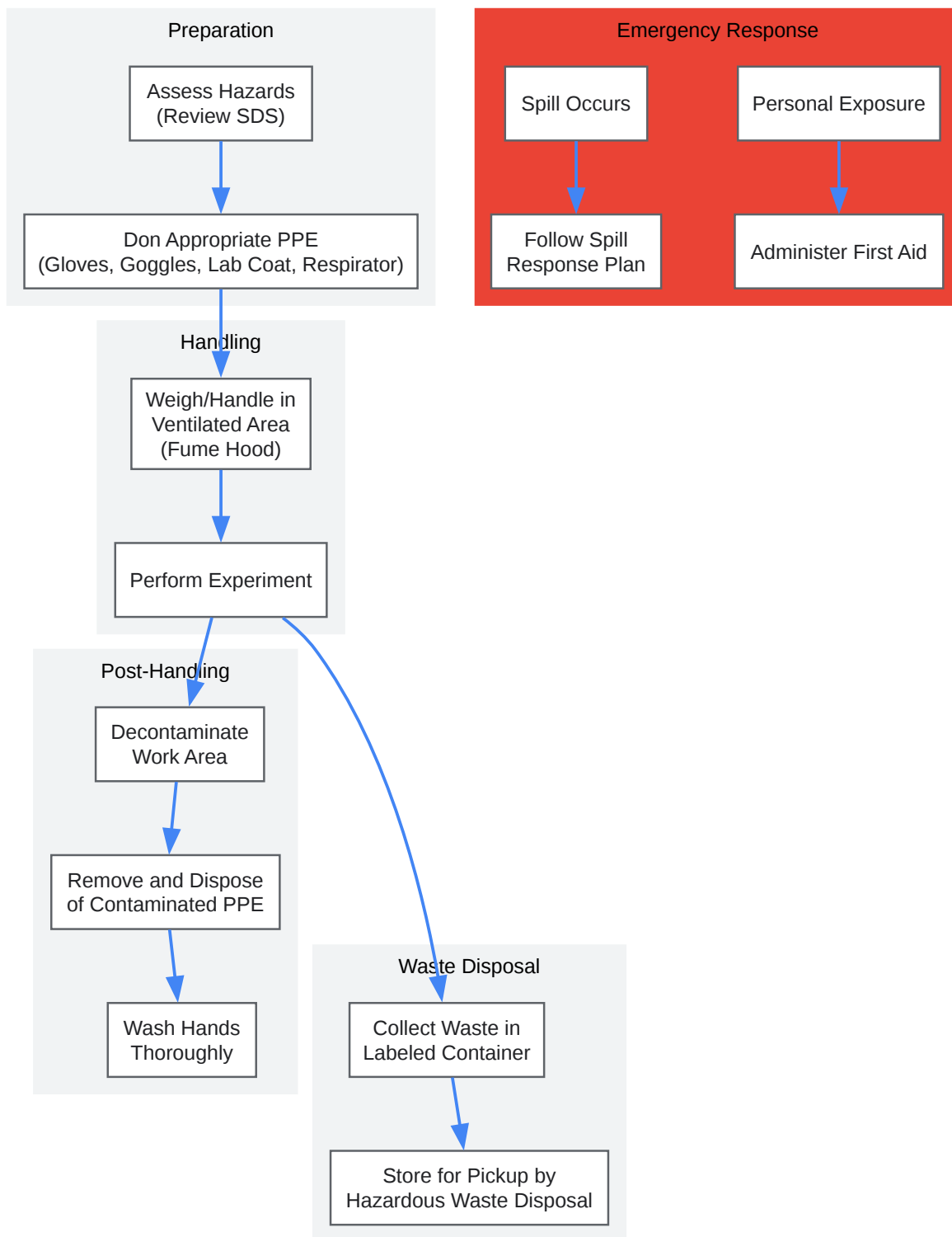
All **Diallylmelamine** waste, including contaminated materials from spill cleanup, must be treated as hazardous waste.

Step-by-Step Disposal Guidance:

- Collect: Place all **Diallylmelamine** waste in a clearly labeled, sealed, and compatible waste container.
- Segregate: Store the waste container separately from other chemical waste streams.
- Dispose: Arrange for disposal by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Diallylmelamine** down the drain or in regular trash.

Logical Workflow for Safe Handling of Diallylmelamine

Safe Handling Workflow for Diallylmelamine

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **Diallylmelamine**.

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References

- 1. N₂,N₂-Di-2-propen-1-yl-1,3,5-triazine-2,4,6-triamine | C₉H₁₄N₆ | CID 66682 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
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